

Lack of Reproducibility Data for Preclinical Studies of (R)-tetrahydrocarbazol-3-amine

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Compound of Interest

Compound Name: (R)-2,3,4,9-tetrahydro-1H-carbazol-3-amine

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A thorough review of available scientific literature reveals a significant gap in reproducible preclinical data for the specific compound (R)-tetrahydrocarbazol-3-amine. While the broader class of tetrahydrocarbazoles has been a subject of interest in medicinal chemistry for their potential therapeutic applications, specific and detailed preclinical studies on the (R)-enantiomer of 3-aminotetrahydrocarbazole, particularly those that have been independently reproduced, are not readily available in the public domain.

The synthesis of (R)-3-amino-1,2,3,4-tetrahydrocarbazole has been described in chemical literature, often as an intermediate in the synthesis of other compounds[1]. The general scaffold of tetrahydrocarbazole is recognized for its presence in various biologically active compounds and its derivatives have been explored for a range of activities, including anticancer[2][3], antiviral[4], and antimicrobial properties[5]. These studies, however, typically involve a variety of substituted tetrahydrocarbazole analogs, and do not focus on the specific molecule requested.

The existing literature provides extensive information on the synthesis of tetrahydrocarbazole derivatives through methods like the Fischer indole synthesis[2][5][6][7][8]. Reviews on the topic summarize various synthetic strategies and the broad biological properties of this class of compounds[6][8][9]. Some studies delve into the biological evaluation of novel substituted tetrahydrocarbazoles, detailing their effects on cancer cell lines and outlining the experimental protocols used for their assessment[2][3]. However, these investigations do not provide a basis

for a comparative guide on the reproducibility of preclinical findings for (R)-tetrahydrocarbazol-3-amine due to the lack of focused studies on this particular compound.

For a meaningful comparison guide on the reproducibility of preclinical studies, a baseline of initial studies with reported quantitative data and subsequent independent studies attempting to replicate those findings would be necessary. At present, such a body of evidence for (R)-tetrahydrocarbazol-3-amine could not be identified.

Therefore, a comparison guide detailing the reproducibility of preclinical studies, including comparative data tables, detailed experimental protocols, and signaling pathway diagrams for (R)-tetrahydrocarbazol-3-amine, cannot be generated at this time due to the absence of the requisite primary and confirmatory research studies in the scientific literature. Further research and publication of preclinical data for this specific compound would be required before such a guide could be compiled.

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